

Application Note: Analysis of Disodium Oleoyl Glutamate by HPLC with Mass Spectrometry

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Compound of Interest

Compound Name: *Disodium oleoyl glutamate*

Cat. No.: *B15192858*

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Abstract

This application note presents a detailed protocol for the identification and quantification of **disodium oleoyl glutamate** in various sample matrices using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS). **Disodium oleoyl glutamate** is an anionic surfactant derived from the amino acid L-glutamic acid and oleic acid, valued for its mildness and cleansing properties in personal care products. The method described herein utilizes reversed-phase HPLC for the separation of **disodium oleoyl glutamate** from other components, followed by sensitive and selective detection by mass spectrometry. This approach avoids the need for derivatization, offering a direct and efficient analytical solution for researchers, scientists, and professionals in drug development and cosmetic industries.

Introduction

Disodium oleoyl glutamate is a member of the N-acyl amino acid surfactant family, which is gaining popularity in cosmetic and pharmaceutical formulations due to its excellent biocompatibility and low irritation potential.[1] Accurate and reliable analytical methods are crucial for quality control, formulation development, and stability testing of products containing this ingredient. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) offers high sensitivity and selectivity for the analysis of such compounds.[2] [3] This application note provides a comprehensive methodology for the analysis of **disodium oleoyl glutamate**, building upon established methods for similar N-acyl amino acid surfactants. [4][5][6]

Experimental

Materials and Reagents

- **Disodium Oleoyl Glutamate** standard (purity $\geq 95\%$)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade methanol (MeOH)
- Ammonium acetate (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 M Ω ·cm)
- Sample matrix (e.g., cosmetic base, formulation placebo)

Instrumentation

- HPLC system with a binary pump, autosampler, and column oven
- Mass spectrometer with an electrospray ionization (ESI) source

Chromatographic Conditions

A reversed-phase separation is employed to analyze **disodium oleoyl glutamate**.

Parameter	Value
Column	C18, 2.1 x 100 mm, 3.5 μ m
Mobile Phase A	10 mM Ammonium acetate in water, pH adjusted to 7.5
Mobile Phase B	Acetonitrile
Gradient	50% B to 95% B in 10 min, hold at 95% B for 2 min, return to 50% B in 1 min, and equilibrate for 2 min
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Mass Spectrometry Conditions

Electrospray ionization in negative ion mode is recommended for the analysis of the anionic **disodium oleoyl glutamate**.

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.0 kV
Cone Voltage	40 V
Source Temperature	120 °C
Desolvation Temperature	350 °C
Desolvation Gas Flow	600 L/hr
Cone Gas Flow	50 L/hr
Scan Range	m/z 100-1000

Protocols

Standard Solution Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **disodium oleoyl glutamate** standard and dissolve it in 10 mL of a 50:50 mixture of acetonitrile and water.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with the 50:50 acetonitrile/water mixture to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- Liquid Samples (e.g., cleansers, shampoos): Accurately weigh 1 g of the sample into a 50 mL volumetric flask. Dissolve and dilute to the mark with a 50:50 acetonitrile/water mixture. Sonicate for 10 minutes to ensure complete dissolution.
- Solid or Semi-Solid Samples (e.g., creams, lotions): Accurately weigh 0.5 g of the sample into a 50 mL centrifuge tube. Add 20 mL of a 50:50 acetonitrile/water mixture and vortex for 5 minutes. Sonicate for 15 minutes. Centrifuge at 4000 rpm for 10 minutes.
- Filtration: Filter the supernatant or the diluted liquid sample through a 0.45 µm PTFE syringe filter into an HPLC vial for analysis.

Results and Discussion

The expected mass for the singly charged oleoyl glutamate anion $[M-H]^-$ is calculated based on its chemical structure. The molecular formula for oleoyl glutamic acid is $C_{23}H_{41}NO_5$, with a monoisotopic mass of 411.2985 g/mol. Therefore, the expected m/z for the singly charged anion is 410.2912.

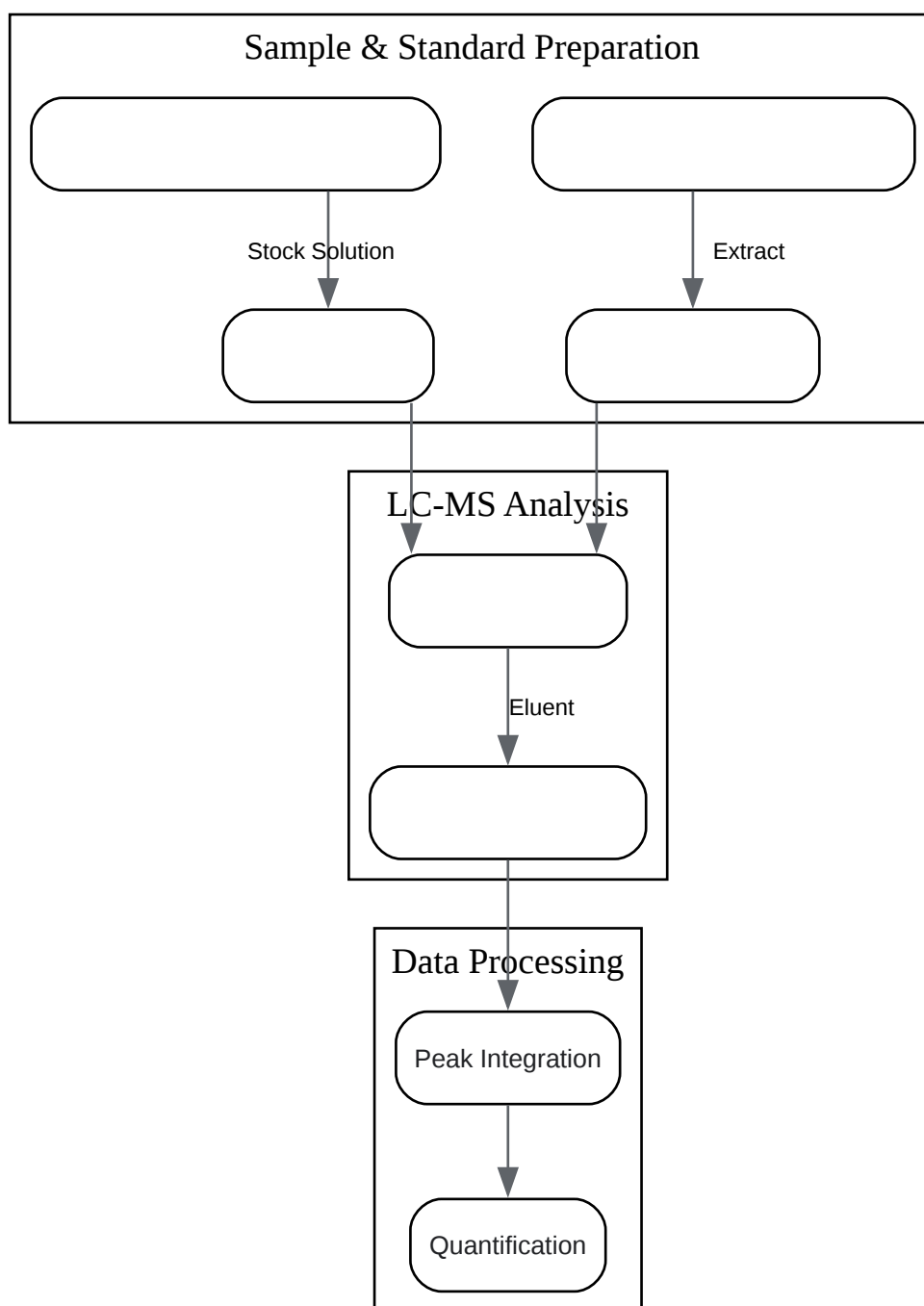
Expected Quantitative Data

The following table summarizes the expected retention time and mass-to-charge ratio for **disodium oleoyl glutamate** under the described conditions.

Analyte	Expected Retention Time (min)	Expected [M-H] ⁻ (m/z)
Oleoyl Glutamate	~ 8.5	410.3

Visualizations

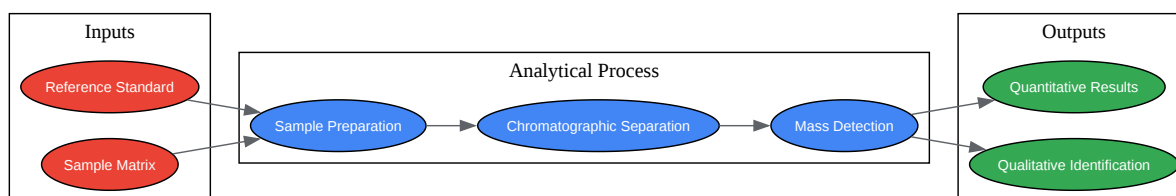
Experimental Workflow



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Caption: Workflow for the analysis of **disodium oleoyl glutamate**.

Logical Relationship of Analytical Steps



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Caption: Logical flow from sample to result.

Conclusion

The HPLC-MS method described provides a robust and sensitive approach for the analysis of **disodium oleoyl glutamate** in various sample matrices. The method is straightforward, avoiding time-consuming derivatization steps, and offers the high selectivity required for complex formulations. This application note serves as a valuable resource for quality control and research and development in industries utilizing this mild surfactant.

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